

Application Notes and Protocols: Solubility of STOCK2S-26016 in DMSO and Ethanol

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Compound of Interest

Compound Name: STOCK2S-26016

Cat. No.: B2633875

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Audience: Researchers, scientists, and drug development professionals.

Introduction

STOCK2S-26016 is a potent inhibitor of the With-No-Lysine (WNK) signaling pathway, a critical regulator of ion homeostasis and blood pressure.^{[1][2][3]} It functions by inhibiting the interaction between WNK kinases (WNK1 and WNK4) and the SPAK/OSR1 kinases, subsequently preventing the phosphorylation of downstream ion cotransporters such as NKCC1 and NCC.^[4] Accurate and reproducible in vitro and in vivo studies involving **STOCK2S-26016** necessitate precise preparation of stock solutions. This document provides detailed information on the solubility of **STOCK2S-26016** in Dimethyl Sulfoxide (DMSO) and ethanol, along with protocols for preparing stock solutions and determining solubility.

Physicochemical Properties

Property	Value
Molecular Formula	C ₂₀ H ₁₉ N ₃ O ₂
Molecular Weight	333.38 g/mol
CAS Number	332922-63-1

Quantitative Solubility Data

The solubility of **STOCK2S-26016** has been determined in two common laboratory solvents, DMSO and ethanol. The data is summarized in the table below for easy reference.

Solvent	Maximum Concentration (mM)	Maximum Concentration (mg/mL)
DMSO	100 mM	33.34 mg/mL
Ethanol	50 mM	16.67 mg/mL

Experimental Protocols

Protocol 1: Preparation of a 100 mM **STOCK2S-26016** Stock Solution in DMSO

This protocol describes the preparation of a 100 mM stock solution of **STOCK2S-26016** in DMSO.

Materials:

- **STOCK2S-26016** (MW: 333.38 g/mol)
- Anhydrous DMSO
- Sterile microcentrifuge tubes or vials
- Calibrated micropipettes
- Vortex mixer
- Analytical balance

Procedure:

- Weighing the Compound: Accurately weigh out 1 mg of **STOCK2S-26016** using an analytical balance and transfer it to a sterile microcentrifuge tube.

- **Solvent Addition:** Add 30 μ L of anhydrous DMSO to the microcentrifuge tube containing the compound.
- **Dissolution:** Vortex the mixture thoroughly for 1-2 minutes to ensure complete dissolution. Gentle warming to 37°C in a water bath can be employed to aid dissolution if necessary.
- **Storage:** Once fully dissolved, the stock solution can be aliquoted into smaller volumes to avoid repeated freeze-thaw cycles. Store the aliquots at -20°C for short-term storage or -80°C for long-term storage.

Protocol 2: Protocol for Determining Kinetic Solubility using Nephelometry

This protocol provides a general method for determining the kinetic solubility of a compound like **STOCK2S-26016** in a buffered aqueous solution from a DMSO stock.

Materials:

- 100 mM **STOCK2S-26016** in DMSO (prepared as in Protocol 1)
- Phosphate-buffered saline (PBS), pH 7.4
- 96-well microplate (clear bottom)
- Nephelometer or a plate reader with a light scattering module
- Automated liquid handler or multichannel pipette

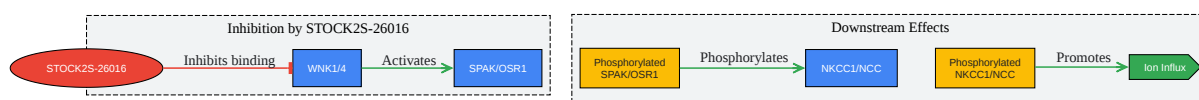
Procedure:

- **Preparation of Serial Dilutions:** Prepare a series of dilutions of the 100 mM **STOCK2S-26016** stock solution in DMSO.
- **Dispensing into Microplate:** Using an automated liquid handler, dispense a small volume (e.g., 2 μ L) of each DMSO dilution into the wells of a 96-well microplate. Include DMSO-only wells as a negative control.

- Addition of Aqueous Buffer: Rapidly add a larger volume (e.g., 198 μL) of PBS (pH 7.4) to each well to initiate precipitation.
- Incubation and Measurement: Incubate the plate at room temperature for a defined period (e.g., 2 hours). Measure the light scattering or turbidity of each well using a nephelometer at a specific wavelength (e.g., 650 nm).
- Data Analysis: Plot the measured nephelometry units against the compound concentration. The concentration at which a significant increase in light scattering is observed above the background is determined as the kinetic solubility.

Visualizations

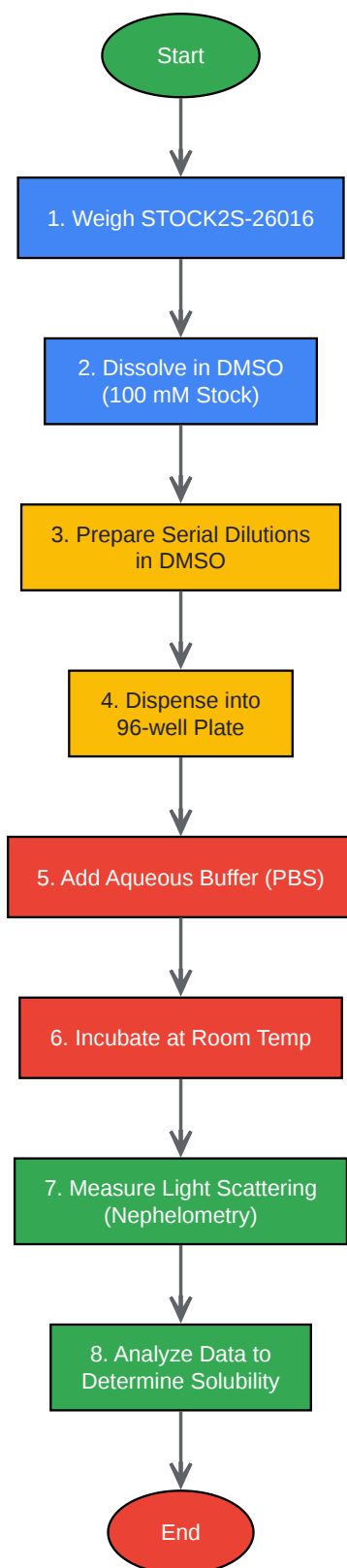
WNK Signaling Pathway Inhibition by STOCK2S-26016



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Caption: Inhibition of the WNK-SPAK/OSR1 signaling pathway by **STOCK2S-26016**.

Experimental Workflow for Solubility Determination



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Caption: Workflow for determining the kinetic solubility of **STOCK2S-26016**.

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References

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